

1-Nonanethiol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Nonanethiol

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An In-depth Technical Guide on the Core Properties and Applications of **1-Nonanethiol** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **1-nonanethiol**, a long-chain alkanethiol that has garnered significant interest in various scientific and industrial fields, including materials science and drug development. Its ability to form well-defined self-assembled monolayers (SAMs) on noble metal surfaces makes it a valuable tool for surface functionalization, biosensor development, and studying molecular-level interactions.

Core Properties of 1-Nonanethiol

1-Nonanethiol, also known as n-nonyl mercaptan, is a colorless to pale yellow liquid with a characteristic strong odor. Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₉ H ₂₀ S
Molecular Weight	160.32 g/mol
CAS Number	1455-21-6
Density	0.842 g/mL at 25 °C
Boiling Point	220 °C
Melting Point	-20 °C
Flash Point	79 °C (174.2 °F) - closed cup
Refractive Index	n _{20/D} 1.455
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chloroform.

Synthesis and Purification

While specific, detailed industrial synthesis protocols for **1-nonanethiol** are proprietary, a common laboratory-scale synthesis route for alkanethiols involves the reaction of the corresponding alkyl halide with a sulfur source. One established method is the reaction of 1-bromononane with thiourea, followed by hydrolysis of the resulting isothiuronium salt.

Purification of **1-nonanethiol** is typically achieved through distillation under reduced pressure. The purity can be assessed using standard analytical techniques such as gas chromatography (GC) and nuclear magnetic resonance (NMR) spectroscopy.

Applications in Research and Drug Development

The primary application of **1-nonanethiol** in research and drug development stems from its ability to form highly ordered self-assembled monolayers (SAMs) on gold and other noble metal surfaces. These SAMs provide a versatile platform for:

- **Biosensor Development:** The functionalization of SAMs with specific biomolecules (e.g., antibodies, enzymes) allows for the creation of highly sensitive and selective biosensors for detecting drug-target interactions or disease biomarkers.

- **Drug Delivery Systems:** Gold nanoparticles functionalized with **1-nonanethiol** and other thiolated molecules are being investigated for targeted drug delivery. The alkyl chain length of **1-nonanethiol** can influence the stability and drug-loading capacity of these nanoparticles.
- **Controlled Cell Adhesion Studies:** By creating patterned surfaces with SAMs of **1-nonanethiol** alongside cell-adhesive molecules, researchers can precisely control cell attachment and growth. This is valuable for studying cellular responses to drug candidates and for developing more physiologically relevant cell-based assays.
- **High-Throughput Screening (HTS):** SAMs can be used to create microarrays for immobilizing drug candidates, facilitating the high-throughput screening of compound libraries against specific biological targets.

Experimental Protocol: Formation of 1-Nonanethiol Self-Assembled Monolayers on Gold

This protocol outlines the steps for preparing a **1-nonanethiol** SAM on a gold-coated substrate, a common procedure in many research applications.

Materials:

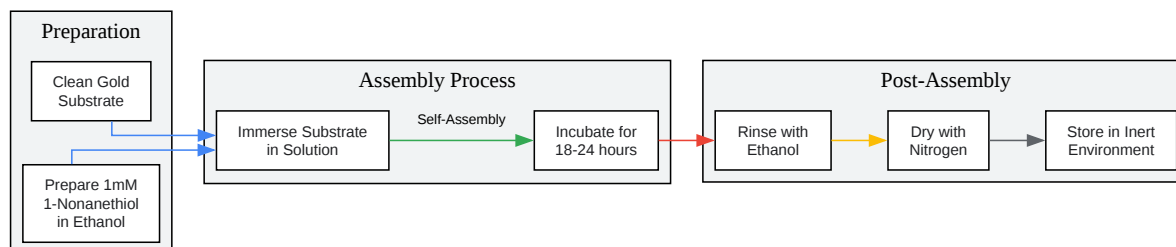
- Gold-coated substrates (e.g., glass slides or silicon wafers)
- **1-Nonanethiol** (99% purity or higher)
- Anhydrous ethanol (200 proof)
- Deionized (DI) water
- Clean glass vials with caps
- Tweezers
- Nitrogen gas source

Procedure:

- Substrate Cleaning:
 - Thoroughly rinse the gold substrate with DI water.
 - Rinse with anhydrous ethanol.
 - Dry the substrate under a gentle stream of high-purity nitrogen gas.
 - Use the cleaned substrate immediately to prevent contamination.
- Thiol Solution Preparation:
 - In a clean glass vial, prepare a 1 mM solution of **1-nonanethiol** in anhydrous ethanol. For example, add the appropriate amount of **1-nonanethiol** to 10 mL of ethanol.
- Self-Assembly:
 - Immerse the clean, dry gold substrate into the **1-nonanethiol** solution. Ensure the entire gold surface is submerged.
 - Incubate the substrate in the solution for 18-24 hours at room temperature. This allows for the formation of a well-ordered and densely packed monolayer.
- Rinsing and Drying:
 - After incubation, carefully remove the substrate from the thiol solution using clean tweezers.
 - Rinse the substrate thoroughly with copious amounts of fresh anhydrous ethanol to remove any non-covalently bound thiol molecules.
 - Dry the substrate again under a gentle stream of nitrogen gas.
- Storage:
 - Store the prepared SAM-coated substrate in a clean, dry, and inert environment (e.g., a desiccator or under a nitrogen atmosphere) until further use.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the formation of a **1-nonanethiol** self-assembled monolayer.



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